

Unveiling Lachnone A: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lachnone A*

Cat. No.: *B021906*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Lachnone A**, a novel chromone derivative isolated from the filamentous fungus *Lachnum* sp. BCC 2424. This document consolidates available data on its structural characteristics, spectroscopic profile, and biological context to serve as a foundational resource for researchers in natural product chemistry, drug discovery, and related scientific fields.

Core Physical and Chemical Properties

Lachnone A is a structurally unique chromone derivative. Its fundamental properties have been determined through a series of analytical techniques, providing a clear profile of the molecule.

Table 1: Physical and Chemical Properties of Lachnone A

Property	Value	Source
Appearance	Colorless needles	[1]
Molecular Formula	C ₁₅ H ₁₆ O ₅	[1]
Molecular Weight	276.28 g/mol	[1]
Melting Point	218-220 °C	[1]
Optical Rotation	[α] ²⁵ D +10.0 (c 0.1, MeOH)	[1]

Spectroscopic Data

The structural elucidation of **Lachnone A** was accomplished through comprehensive spectroscopic analysis. The following tables summarize the key data obtained from ¹H NMR, ¹³C NMR, and mass spectrometry.

Table 2: ¹H NMR Spectroscopic Data for Lachnone A (500 MHz, CDCl₃)

Position	δ (ppm)	Multiplicity	J (Hz)
3	4.36	d	12.5
3	3.96	d	12.5
5	6.13	s	
7	6.09	d	2.0
9	6.09	d	2.0
11	1.43	s	
1'-OH	5.75	br s	
2'	2.80	dd	17.0, 4.5
2'	2.69	dd	17.0, 2.5
3'	4.62	m	
4'	2.03	m	
4'	1.79	m	

Table 3: ^{13}C NMR Spectroscopic Data for Lachnone A (125 MHz, CDCl_3)

Position	δ (ppm)
2	165.2
3	68.9
4	106.0
4a	162.2
5	96.9
6	164.9
7	95.9
8	158.1
8a	102.9
9	24.5
10	76.5
11	24.5
1'	175.8
2'	41.2
3'	67.8
4'	30.9

Mass Spectrometry

High-resolution mass spectrometry (HRMS) confirmed the molecular formula of **Lachnone A**.

- HR-ESI-MS:m/z 277.1025 [M+H]⁺ (Calculated for C₁₅H₁₇O₅, 277.1025)[1]

Experimental Protocols

The isolation and structural elucidation of **Lachnone A** involved a series of detailed experimental procedures.

Fungal Material and Fermentation

The fungus *Lachnum* sp. BCC 2424 was cultured on potato dextrose agar at 25 °C for 7 days. The mycelial plugs were then transferred to 250 mL Erlenmeyer flasks containing 50 mL of a liquid medium (20 g/L glucose, 5 g/L peptone, 3 g/L yeast extract, and 3 g/L malt extract) and incubated on a rotary shaker at 150 rpm and 25 °C for 7 days to produce a seed culture. A 10% (v/v) of this seed culture was used to inoculate 1.0 L flasks, each containing 200 mL of the same liquid medium. The production culture was incubated under the same conditions for 30 days.

Isolation and Purification

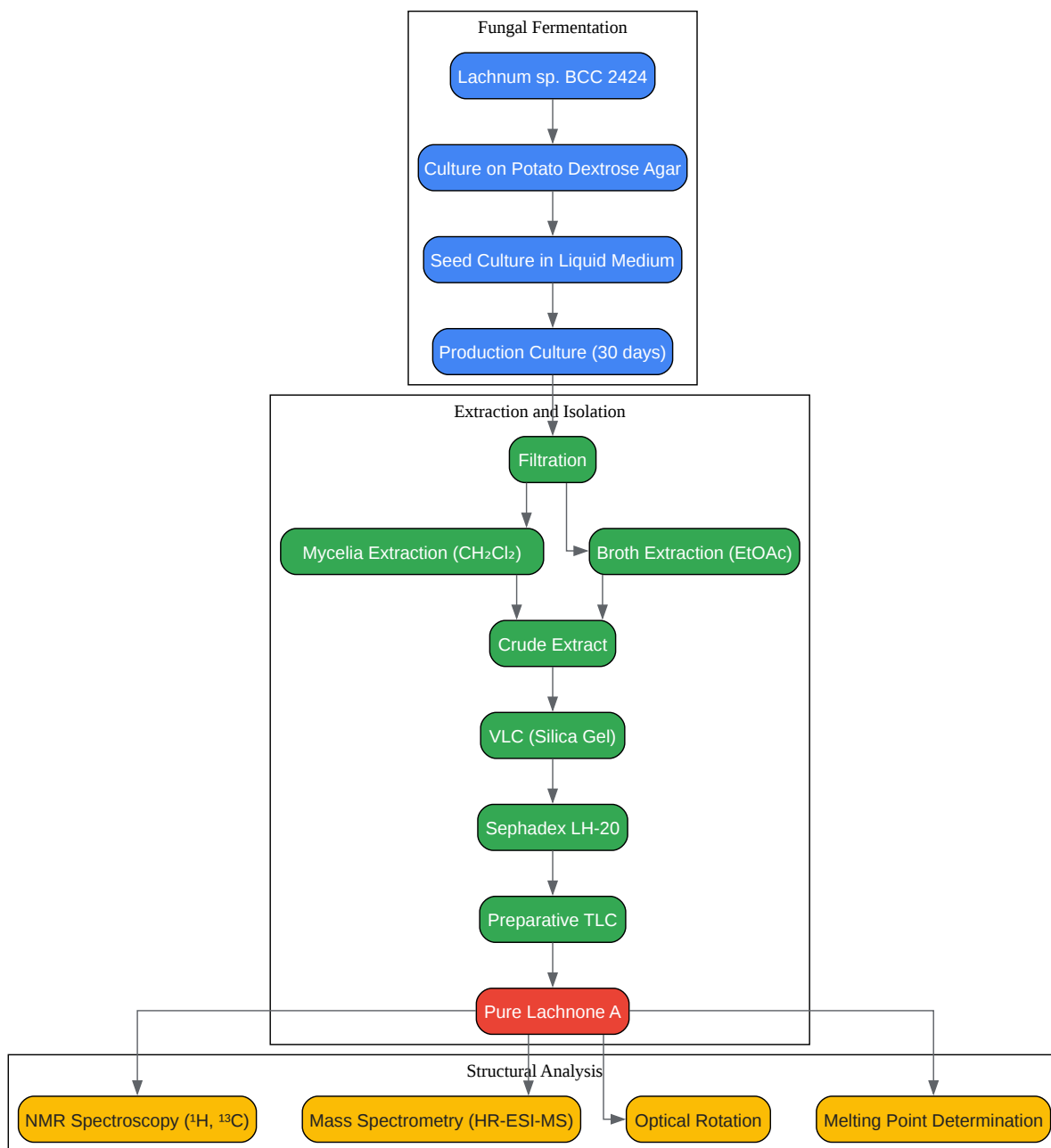
The fungal mycelia were separated from the culture broth by filtration. The mycelia were extracted with CH₂Cl₂ and the broth was extracted with EtOAc. The combined extracts were concentrated under reduced pressure to yield a crude extract. This crude extract was then subjected to a series of chromatographic separations, including vacuum liquid chromatography (VLC) over silica gel, followed by further purification using Sephadex LH-20 column chromatography and preparative thin-layer chromatography (TLC) to yield pure **Lachnone A**.

Spectroscopic Analysis

- **NMR Spectroscopy:** ¹H and ¹³C NMR spectra were recorded on a Bruker AVANCE 500 spectrometer operating at 500 MHz for ¹H and 125 MHz for ¹³C, using CDCl₃ as the solvent. Chemical shifts are reported in ppm (δ) and referenced to the solvent signals.
- **Mass Spectrometry:** High-resolution mass spectra were obtained on a Bruker APEX II FT-ICR mass spectrometer using electrospray ionization (ESI).
- **Optical Rotation:** Optical rotation was measured on a Perkin-Elmer 341 polarimeter.
- **Melting Point:** Melting points were determined on a Fisher-Johns melting point apparatus and are uncorrected.

Logical Relationships and Workflows

The following diagrams illustrate the key processes involved in the study of **Lachnone A**.



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Figure 1. Experimental workflow for the isolation and characterization of **Lachnone A**.

Conclusion

This technical guide provides a consolidated source of information on the physical and chemical properties of **Lachnone A**. The detailed data and experimental protocols presented herein are intended to facilitate further research into the biological activities and potential applications of this novel natural product. The unique chromone structure of **Lachnone A** makes it an interesting target for synthetic chemistry and a candidate for further investigation in drug development programs.

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References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Unveiling Lachnone A: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021906#physical-and-chemical-properties-of-lachnone-a>]

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